

# Essential Safety and Operational Guide for Handling TC-I 15

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## Compound of Interest

Compound Name: TC-I 15  
Cat. No.: B15608134

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **TC-I 15**, a potent and selective  $\alpha2\beta1$  integrin inhibitor. Designed for researchers, scientists, and drug development professionals, this document aims to be the preferred source for laboratory safety and chemical handling, fostering a culture of safety and trust.

Compound Information:

**TC-I 15** is a small molecule inhibitor used in research to study processes such as thrombosis and cancer metastasis.<sup>[1][2][3]</sup> It is typically supplied as a solid and is often dissolved in dimethyl sulfoxide (DMSO) for experimental use.

## Quantitative Data Summary

The following table summarizes key quantitative data for **TC-I 15**.

Property	Value	Source
Molecular Weight	520.62 g/mol	[4][5]
Molecular Formula	C <sub>23</sub> H <sub>28</sub> N <sub>4</sub> O <sub>6</sub> S <sub>2</sub>	[4][5]
Purity	≥98% (HPLC)	[4]
CAS Number	916734-43-5	[4][5]
Storage Temperature	-20°C	[1][4]
Solubility in DMSO	Soluble to 100 mM	
IC <sub>50</sub> (α2β1 integrin)	12 nM (static), 715 nM (flow)	[4]

## Personal Protective Equipment (PPE)

Given that a specific Safety Data Sheet (SDS) for **TC-I 15** is not readily available, a conservative approach to PPE is mandatory. The following recommendations are based on general best practices for handling potent, small-molecule inhibitors and working with DMSO, a common solvent for this compound.

Core PPE Requirements:

PPE Component	Specification	Rationale
Gloves	<p>Double gloving with nitrile or neoprene gloves is required. Butyl rubber or fluoroelastomer gloves are recommended for prolonged handling of DMSO. [6] Check glove manufacturer's compatibility chart. Discard immediately after handling or if contamination is suspected.</p>	<p>Protects against skin contact. DMSO can facilitate the absorption of chemicals through the skin.[6][7]</p>
Eye Protection	<p>Chemical splash goggles are mandatory. A face shield should be worn over the goggles when there is a significant risk of splashes, such as during bulk preparation of solutions.</p>	<p>Protects eyes from splashes of the compound in solid or solution form.</p>
Lab Coat	<p>A fully buttoned, 100% cotton lab coat with long sleeves must be worn.[8] Consider a chemical-resistant apron over the lab coat for additional protection during procedures with a high risk of splashing.</p>	<p>Protects skin and personal clothing from contamination.</p>
Respiratory Protection	<p>While not typically required for handling small quantities in a well-ventilated area, a NIOSH-approved respirator may be necessary if there is a risk of aerosol generation or if working outside of a certified chemical fume hood.[8] Consult with your institution's environmental health and safety department.</p>	<p>Minimizes inhalation of the compound, especially in powdered form or as an aerosol.</p>

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Footwear

Closed-toe shoes that cover the entire foot are required.

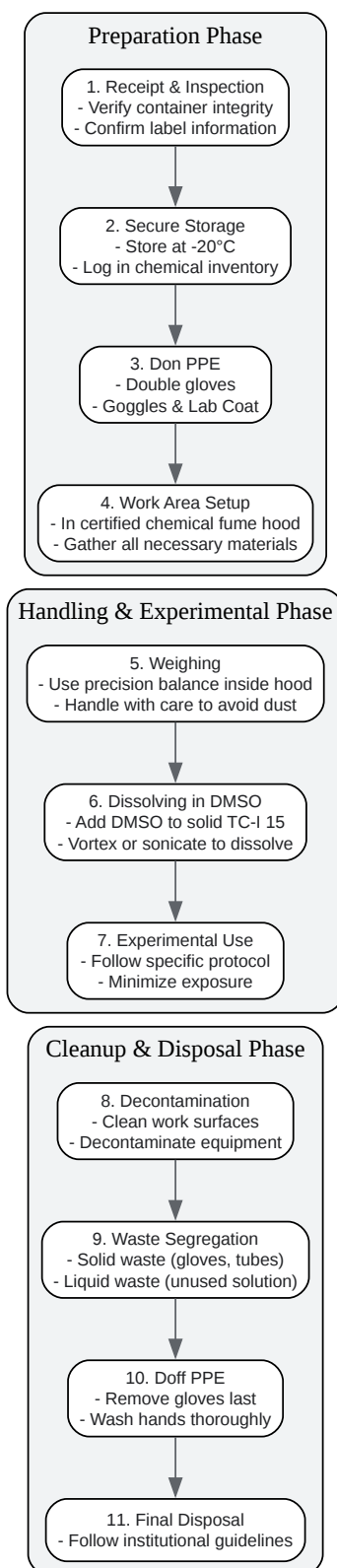
Protects feet from spills.

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## Operational Plan: Step-by-Step Handling Procedures

This section provides a procedural workflow for the safe handling of **TC-I 15** from receipt to use.

### Experimental Workflow Diagram



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Caption: Workflow for the safe handling of **TC-I 15**.

## Detailed Methodologies

### 1. Receipt and Inspection:

- Upon receipt, visually inspect the shipping container for any signs of damage or leakage.
- Verify that the product name, CAS number, and quantity on the label match the order.

### 2. Secure Storage:

- Store **TC-I 15** at -20°C in a designated and clearly labeled location.[1][4]
- Log the compound into your laboratory's chemical inventory system.

### 3. Donning Personal Protective Equipment (PPE):

- Before handling, put on all required PPE as specified in the table above.

### 4. Work Area Setup:

- All handling of solid **TC-I 15** and preparation of its solutions must be conducted in a certified chemical fume hood.[8]
- Assemble all necessary equipment (e.g., spatula, weigh paper, vials, solvent, pipettes) within the fume hood to minimize movement in and out of the containment area.

### 5. Weighing:

- Use a calibrated analytical balance inside the fume hood.
- Handle the solid compound carefully to avoid generating dust. Use a spatula for transfers.

### 6. Dissolving in DMSO:

- Since **TC-I 15** is soluble in DMSO up to 100 mM, this is the recommended solvent for stock solutions.
- Add the appropriate volume of DMSO to the vial containing the weighed solid **TC-I 15**.

- Cap the vial securely and vortex or sonicate until the solid is completely dissolved.

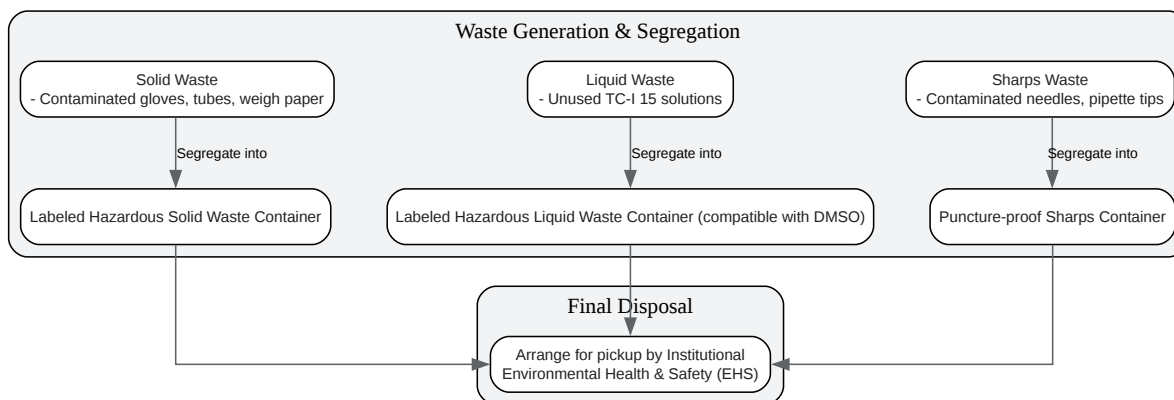
#### 7. Experimental Use:

- Follow your specific, peer-reviewed experimental protocol.
- When diluting the stock solution, continue to work within the fume hood.
- Always be mindful of potential splashes or aerosol generation.

## Disposal Plan

Proper disposal of **TC-I 15** and associated waste is critical to ensure safety and environmental protection.

## Waste Segregation and Disposal Pathway



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Caption: Disposal pathway for **TC-I 15** related waste.

## Disposal Procedures

- Solid Waste:
  - Includes contaminated gloves, disposable lab coats, weigh papers, and plasticware.
  - Collect in a designated, clearly labeled hazardous solid waste container.
- Liquid Waste:
  - Includes unused stock solutions and experimental solutions containing **TC-I 15**.
  - Collect in a dedicated, sealed, and clearly labeled hazardous liquid waste container that is compatible with DMSO.
  - Do not dispose of down the drain.
- Sharps Waste:
  - Includes contaminated pipette tips, needles, and syringes.
  - Dispose of immediately into a designated, puncture-proof sharps container.
- Decontamination:
  - Wipe down all work surfaces and equipment with a suitable laboratory detergent followed by 70% ethanol.
  - Dispose of the cleaning materials as solid hazardous waste.
- Final Disposal:
  - All waste streams must be disposed of through your institution's Environmental Health and Safety (EHS) office. Follow all local, state, and federal regulations for hazardous waste disposal.

## Emergency Procedures

Spill:

- Small Spill (in fume hood): Absorb with an inert material (e.g., spill pads, vermiculite). Wipe the area clean. Place all cleanup materials in a sealed bag and dispose of as hazardous solid waste.
- Large Spill or Spill Outside of a Fume Hood: Evacuate the immediate area. Alert others and prevent entry. Contact your institution's EHS or emergency response team immediately.

#### Exposure:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes at an eyewash station, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move to fresh air. If breathing is difficult, seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

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